

An In-Depth Technical Guide to 19-Hydroxybaccatin V

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Compound of Interest

Compound Name: 19-Hydroxybaccatin V

Cat. No.: B12389390

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Abstract

19-Hydroxybaccatin V is a naturally occurring diterpenoid belonging to the taxane family, a class of compounds renowned for their potent anticancer properties. Isolated from various species of the yew tree (*Taxus*), particularly *Taxus chinensis*, this complex molecule serves as a critical precursor and a subject of interest in the ongoing development of novel chemotherapeutic agents. This technical guide provides a comprehensive overview of **19-Hydroxybaccatin V**, detailing its chemical identity, physicochemical properties, and biological significance. While specific experimental protocols and elucidated signaling pathways remain areas of active investigation, this document consolidates the current knowledge to support further research and drug discovery efforts.

Chemical Identity and Properties

19-Hydroxybaccatin V is structurally characterized by a complex tetracyclic core, a hallmark of the taxane diterpenes. Its unique hydroxylation at the C-19 position distinguishes it from other members of the baccatin family.

Table 1: Chemical and Physical Properties of **19-Hydroxybaccatin V**

Property	Value	Source
CAS Number	151636-93-0	[1]
Molecular Formula	C ₃₁ H ₃₈ O ₁₂	[1]
Molecular Weight	602.63 g/mol	[1]
Appearance	Data not available	-
Melting Point	Data not available	-
Boiling Point	Data not available	-
Solubility	Data not available	-

Note: Quantitative physicochemical data for **19-Hydroxybaccatin V** is not readily available in the public domain and requires further experimental determination.

Spectroscopic Data

Detailed spectroscopic data is crucial for the unambiguous identification and characterization of **19-Hydroxybaccatin V**. While a comprehensive public database of its spectra is not available, the following represents the expected analytical techniques used for its structural elucidation.

Table 2: Expected Spectroscopic Data for **19-Hydroxybaccatin V**

Technique	Expected Information
^1H NMR	Provides information on the number and chemical environment of protons, aiding in the determination of the molecule's scaffold and stereochemistry.
^{13}C NMR	Reveals the number of unique carbon atoms and their hybridization states, confirming the carbon skeleton.
Mass Spectrometry (MS)	Determines the precise molecular weight and provides fragmentation patterns useful for structural confirmation.
Infrared (IR) Spectroscopy	Identifies the presence of key functional groups, such as hydroxyl (-OH), carbonyl (C=O), and ester (C-O-C) groups.

Experimental Protocols

Detailed experimental protocols for the isolation and synthesis of **19-Hydroxybaccatin V** are not extensively published. However, general methodologies for the extraction of taxanes from *Taxus* species can be adapted.

General Isolation Workflow from *Taxus chinensis*

The isolation of taxanes from plant material is a multi-step process involving extraction, partitioning, and chromatography.



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Caption: A generalized workflow for the isolation of **19-Hydroxybaccatin V**.

Methodology:

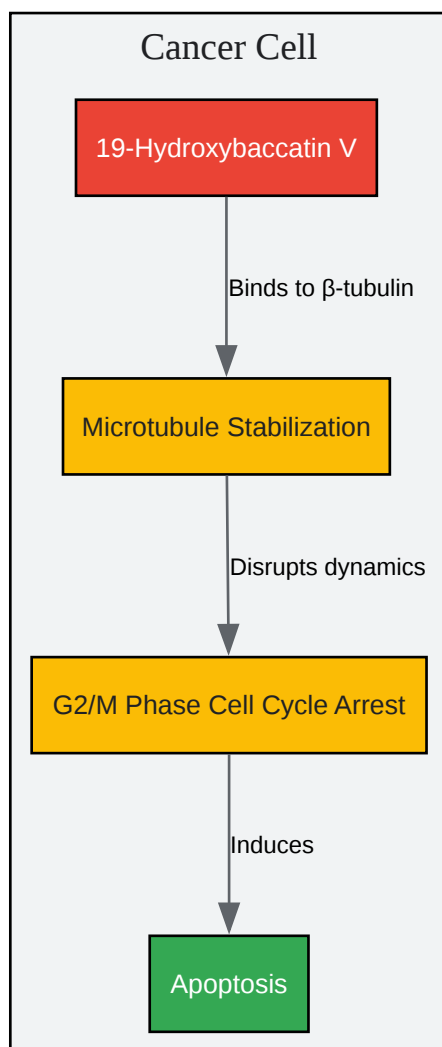
- **Extraction:** The dried and powdered plant material is typically extracted with a polar solvent like methanol or ethanol at room temperature.
- **Partitioning:** The crude extract is then subjected to liquid-liquid partitioning to remove non-polar impurities. This is often achieved using a hexane-water or similar solvent system. The taxane-rich fraction is then extracted into a moderately polar solvent such as ethyl acetate.
- **Chromatography:** The resulting extract is concentrated and subjected to multiple rounds of column chromatography. A combination of normal-phase (silica gel) and reverse-phase (C18) chromatography is commonly employed.
- **Purification:** Fractions containing the target compound are identified by thin-layer chromatography (TLC) or high-performance liquid chromatography (HPLC) and are further purified, often by preparative HPLC, to yield pure **19-Hydroxybaccatin V**.

Biological Activity and Signaling Pathways

19-Hydroxybaccatin V is of significant interest due to its potential as an anticancer agent. Taxanes, as a class, are known to exert their cytotoxic effects by interfering with microtubule dynamics, which are essential for cell division.

Postulated Mechanism of Action

It is hypothesized that **19-Hydroxybaccatin V**, similar to other taxanes, may bind to the β -tubulin subunit of microtubules. This binding is thought to stabilize the microtubules, preventing their depolymerization. This disruption of the normal microtubule dynamics leads to the arrest of the cell cycle at the G2/M phase and ultimately induces apoptosis (programmed cell death).



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References

- 1. 19-Hydroxybufalin inhibits non-small cell lung cancer cell proliferation and promotes cell apoptosis via the Wnt/ β -catenin pathway - PMC [pmc.ncbi.nlm.nih.gov]

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